

Commercial Suppliers of Cholestenone-13C2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cholestenone-13C2

Cat. No.: B12405808

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For researchers, scientists, and drug development professionals, obtaining high-quality, isotopically labeled compounds is crucial for accurate and reliable experimental outcomes. This technical guide provides an in-depth overview of commercial suppliers for **Cholestenone-13C2**, a valuable tool in metabolic research, alongside relevant technical data, experimental protocols, and pathway visualizations.

Cholestenone-13C2 is a stable isotope-labeled derivative of Cholestenone, an oxidized metabolite of cholesterol. Its use in research, particularly in studies involving cholesterol metabolism and transport, allows for precise tracing and quantification without the need for radioactive isotopes. This guide aims to streamline the procurement process and provide foundational knowledge for incorporating **Cholestenone-13C2** into experimental designs.

Commercial Availability and Specifications

Several reputable suppliers offer **Cholestenone-13C2** and related isotopically labeled cholesterol compounds for research purposes. While availability and specifications can vary, the following table summarizes key quantitative data from prominent vendors. Researchers are encouraged to request certificates of analysis for lot-specific details.

| Supplier | Product Name | Catalog Number | Purity | Isotopic Enrichment | Available Quantities |
|--------------------------------------|---|----------------|------------------------------------|------------------------------------|----------------------|
| MedChemExpress | Cholestenone-13C2 | HY-113365S2 | Information available upon request | Information available upon request | Quote required |
| Cayman Chemical | Cholestenone | 25713 | ≥95% (for unlabeled) | Not Applicable | 10 g and other sizes |
| Cambridge Isotope Laboratories, Inc. | Cholesterol (3,4- ¹³ C ₂ , 99%) | CLM-804-0.1 | 98% | 99% | 0.1 g |

Note: Data for **Cholestenone-13C2** from some suppliers is available upon quotation. The data for unlabeled Cholestenone and a related labeled cholesterol product are included for comparative purposes.

Applications in Research

Cholestenone and its isotopically labeled forms are instrumental in elucidating the complex processes of cholesterol metabolism and its role in various signaling pathways. Key research applications include:

- Metabolic Flux Analysis: Tracing the metabolic fate of cholesterol and its derivatives in various biological systems.[\[1\]](#)
- Cholesterol Transport and Efflux Studies: Quantifying the movement of cholesterol and its metabolites across cellular membranes.[\[2\]](#)[\[3\]](#)
- TGF-β Signaling Pathway Investigation: Understanding the modulatory effects of cholesterol and its metabolites on the Transforming Growth Factor-beta signaling cascade, which is implicated in cell growth, differentiation, and cancer.[\[4\]](#)

Experimental Protocols

The following is a generalized protocol for a cholesterol efflux assay using isotopically labeled cholesterol, such as **Cholestenone-13C2**. This method is adapted from established protocols for similar compounds.

Cholesterol Efflux Assay Protocol

Objective: To measure the capacity of cells to efflux **Cholestenone-13C2** to an acceptor, such as high-density lipoprotein (HDL) or apolipoprotein A-I (ApoA-I).

Materials:

- J774 macrophages (or other suitable cell line)
- DMEM (Dulbecco's Modified Eagle Medium)
- Fetal Bovine Serum (FBS)
- **Cholestenone-13C2**
- ACAT inhibitor (e.g., Sandoz 58-035)
- Bovine Serum Albumin (BSA)
- ApoB-depleted serum or purified ApoA-I (as acceptor)
- Liquid chromatography/mass spectrometry (LC/MS) system

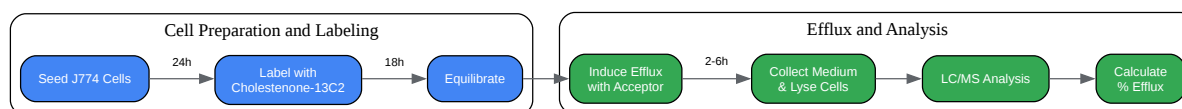
Methodology:

- Cell Seeding: Seed J774 cells in 24-well plates at a density of approximately 300,000 cells per well in DMEM supplemented with 10% FBS. Allow cells to adhere overnight.
- Labeling with **Cholestenone-13C2**:
 - Prepare a labeling medium consisting of DMEM, 10% FBS, **Cholestenone-13C2** (concentration to be optimized, e.g., 10 µg/mL), and an ACAT inhibitor (e.g., 2 µg/mL).
 - Remove the growth medium from the cells and add the labeling medium.

- Incubate for 24 hours to allow for the incorporation of the labeled cholestenone into cellular membranes.
- Equilibration:
 - Wash the cells gently with Dulbecco's Phosphate-Buffered Saline (D-PBS).
 - Add equilibration medium (DMEM containing 0.2% BSA and the ACAT inhibitor) to each well.
 - Incubate for 18 hours to allow the labeled cholestenone to equilibrate within the cellular cholesterol pools.
- Cholesterol Efflux:
 - Wash the cells with D-PBS.
 - Add efflux medium (DMEM containing 0.2% BSA and the desired cholesterol acceptor, e.g., ApoB-depleted serum) to the wells.
 - Incubate for a defined period (e.g., 2-6 hours) to allow for the efflux of **Cholestenone-13C2** from the cells to the acceptor.
- Sample Collection and Analysis:
 - Collect the efflux medium from each well.
 - Lyse the cells in each well with a suitable lysis buffer.
 - Quantify the amount of **Cholestenone-13C2** in both the efflux medium and the cell lysate using LC/MS.
- Calculation of Percent Efflux:
 - Percent Efflux = [(Amount of **Cholestenone-13C2** in medium) / (Amount of **Cholestenone-13C2** in medium + Amount of **Cholestenone-13C2** in cell lysate)] x 100

Signaling Pathways and Experimental Workflows

To visually represent the role of cholestenone in biological processes and the structure of experimental procedures, the following diagrams are provided.



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